

Genkwanol C: A Technical Review of its Anti-Viral Properties and Research Landscape

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Compound of Interest

Compound Name: Genkwanol C

Cat. No.: B12392152

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[City, State] – November 8, 2025 – **Genkwanol C**, a biflavonoid predominantly isolated from the medicinal plants *Daphne genkwa* and *Wikstroemia indica*, is emerging as a compound of significant interest to the scientific community, particularly for its potent antiviral activity against Respiratory Syncytial Virus (RSV). This technical guide provides a comprehensive overview of the existing literature on **Genkwanol C**, detailing its biological activity, experimental protocols, and the current understanding of its mechanism of action.

Executive Summary

Genkwanol C is a spirobiflavonoid that has demonstrated significant in vitro efficacy against RSV, a leading cause of lower respiratory tract infections in infants and the elderly. Research highlights its potential as a lead compound for the development of novel antiviral therapeutics. This document synthesizes the available quantitative data on its bioactivity, outlines the methodologies used in its evaluation, and visualizes the putative signaling pathways involved in its antiviral action.

Quantitative Bioactivity Data

The primary biological activity reported for **Genkwanol C** is its inhibitory effect on the Respiratory Syncytial Virus. The antiviral efficacy of **Genkwanol C** and its stereoisomers has been quantified in cell-based assays. The key metrics for evaluating antiviral potency are the 50% effective concentration (EC_{50}), which is the concentration of the drug that inhibits 50% of

the viral replication, and the 50% cytotoxic concentration (CC₅₀), the concentration that causes a 50% reduction in cell viability. The ratio of these two values provides the Selectivity Index (SI), a measure of the compound's therapeutic window.

Compound	Virus Strain	Cell Line	EC ₅₀ (µg/mL)	CC ₅₀ (µg/mL)	Selectivity Index (SI)	Reference
Genkwanol C	RSV	HEp-2	1.0	>100	>100	[1]
Genkwanol B	RSV	HEp-2	1.0	>100	>100	[1]
Stelleranol	RSV	HEp-2	1.0	>100	>100	[1]
Ribavirin (Control)	RSV	HEp-2	10.0	>100	>10	[1]

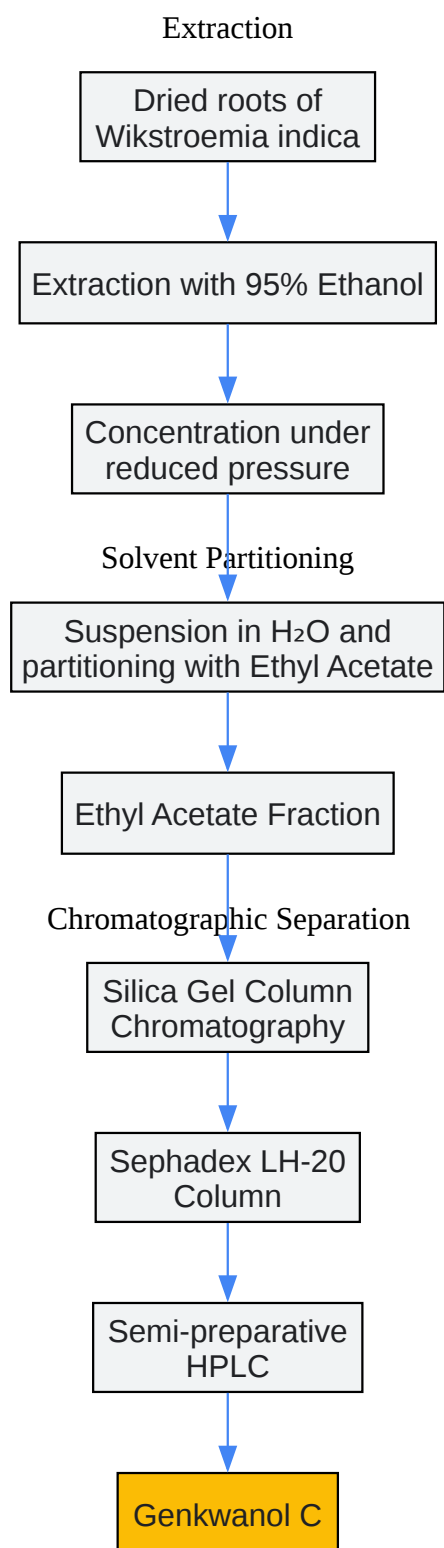
Table 1: In Vitro Anti-RSV Activity of **Genkwanol C** and Related Biflavonoids.

Experimental Protocols

The following sections detail the methodologies employed in the isolation and biological evaluation of **Genkwanol C** as reported in the primary literature.[\[1\]](#)[\[2\]](#)

Isolation and Purification of Genkwanol C

The isolation of **Genkwanol C** is a multi-step process involving extraction and chromatography.



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References

- 1. Antiviral biflavonoids from Radix Wikstroemiae (Liaogewanggen) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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